

application of ATP dimagnesium in PCR and DNA ligation

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Compound of Interest

Compound Name: ATP (dimagnesium)

Cat. No.: B1258106

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Application Note: ATP Dimagnesium in DNA Ligation and Isothermal Amplification

Part 1: Introduction & Reagent Profile

ATP Dimagnesium (

) is a specialized salt form of adenosine triphosphate that delivers ATP and magnesium ions (

) in a stoichiometric ratio optimized for metalloenzyme kinetics. While standard ATP (disodium salt) requires the separate addition of

to form the biologically active Mg-ATP complex, ATP dimagnesium provides the pre-equilibrated substrate required by critical enzymes in molecular biology.

Core Applications:

- **DNA Ligation:** The primary energy donor for T4 DNA Ligase, essential for cloning, library preparation, and Next-Generation Sequencing (NGS) adapter ligation.
- **Isothermal Amplification (HDA):** A critical cofactor for helicases in Helicase-Dependent Amplification, a "PCR-like" method that operates without thermal cycling.

- Ligation-Mediated PCR (LMPCR): A bridge reagent in workflows where ligation efficiency directly dictates PCR sensitivity.

Technical Note on "PCR Grade": Commercial ATP dimagnesium is often labeled "PCR Grade." This indicates the reagent is free of DNase, RNase, and protease contaminants that would degrade templates or inhibit downstream Taq polymerase. It does not imply that standard PCR requires ATP. Standard PCR utilizes dNTPs; however, ATP is the fuel for the upstream or alternative amplification steps described below.

Part 2: Mechanistic Foundations

The Two-Metal Ion Mechanism of DNA Ligation

T4 DNA Ligase does not utilize free ATP. It requires the Mg-ATP complex to catalyze the formation of a phosphodiester bond between the 3'-OH and 5'-phosphate of DNA.

- Step 1 (Adenylation): The enzyme reacts with Mg-ATP (specifically the -bidentate complex) to form a covalent Enzyme-AMP intermediate (E-AMP), releasing pyrophosphate ().
- Step 2 (Transfer): The AMP moiety is transferred from the enzyme to the 5'-phosphate of the DNA nick, creating a DNA-Adenylate intermediate (AppDNA).
- Step 3 (Sealing): The 3'-OH of the nick attacks the DNA-Adenylate, forming the phosphodiester bond and releasing AMP.

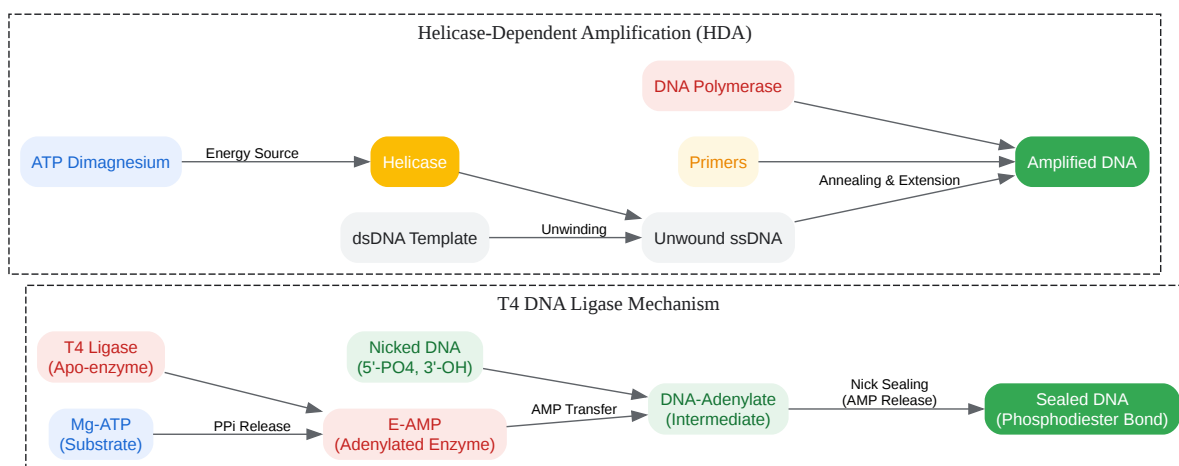
Why ATP Dimagnesium? Kinetic studies indicate that the dimagnesium-coordinated form () is the true substrate for the nucleotidyl transfer reaction. Using the dimagnesium salt ensures the active species is immediately available, reducing the lag time associated with coordination in standard buffers.

Helicase-Dependent Amplification (HDA)

Unlike PCR, which uses heat to denature DNA, HDA uses a Helicase enzyme.^{[1][2][3]} Helicases are motor proteins that hydrolyze ATP to mechanically unwind dsDNA.^[4]

- Role of ATP: ATP hydrolysis provides the energy for the helicase to translocate along the DNA and break hydrogen bonds.[3]
- Role of
 : Essential cofactor for ATP hydrolysis.
- Result: ATP dimagnesium drives the unwinding, allowing primers to anneal at a constant temperature (e.g., 65°C), enabling amplification without a thermocycler.

Part 3: Visualization of Mechanisms



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Figure 1: Mechanistic pathways for ATP Dimagnesium in DNA Ligation (top) and Helicase-Dependent Amplification (bottom).

Part 4: Experimental Protocols

Protocol A: High-Efficiency Ligation for Library Prep

Target: Maximizing ligation efficiency for low-input NGS library preparation.

Reagents:

- T4 DNA Ligase (High Concentration)
- ATP Dimagnesium Salt (100 mM stock)
- 10x Ligation Buffer (Mg-free or low-Mg formulation)
- PEG 8000 (Crowding agent)

Procedure:

- Prepare DNA: End-repair and A-tail your DNA fragments (if performing TA ligation).
- Mix Reaction (on ice):

Component	Volume (20 µL)	Final Conc.
10x Buffer (Tris-HCl, DTT)	2 µL	1x
PEG 8000 (50%)	2 µL	5%
ATP Dimagnesium (10 mM)	2 µL	1 mM
Vector/Adapter DNA	X µL	50 ng
Insert DNA	Y µL	1:3 molar ratio
T4 DNA Ligase	1 µL	400 U

| Nuclease-free Water | to 20 µL | - |

- Incubation:
 - Cohesive Ends: 10 minutes at 22°C (Room Temp).

- Blunt Ends: 2 hours at 22°C or overnight at 16°C.
- Inactivation: Heat at 65°C for 10 minutes.
- Validation: Transform 2 µL into competent E. coli or analyze via gel electrophoresis.

Scientific Rationale: Using ATP dimagnesium ensures that every ATP molecule introduced carries the necessary

cofactor, preventing local depletion of free magnesium by the high concentration of ATP, which can otherwise inhibit the ligase by chelating available metal ions.

Protocol B: Helicase-Dependent Amplification (HDA)

Target: Isothermal amplification of a specific gene target without a thermocycler.[\[1\]](#)[\[5\]](#)

Reagents:

- ATP Dimagnesium (100 mM)
- UvrD Helicase (or Tte-UvrD for thermostability)
- Single-Stranded Binding Protein (SSB)
- Bst DNA Polymerase (Large Fragment)
- dNTP Mix[\[6\]](#)

Procedure:

- Reaction Mix Assembly:

Component	Volume (50 μ L)	Final Conc.
10x HDA Buffer	5 μL	1x
ATP Dimagnesium	1.5 μ L	3 mM
dNTP Mix (10 mM)	2 μ L	0.4 mM
Forward/Reverse Primers	2.5 μ L	0.5 μ M
Template DNA	1 μ L	< 50 ng
UvrD Helicase	1 μ L	100 ng
SSB Protein	2 μ L	500 ng

| Bst Polymerase | 1 μ L | 10 U |

- Incubation:
 - Incubate at 65°C (for thermostable helicase) or 37°C (for E. coli system) for 60–90 minutes.
 - Note: No cycling is required. Use a water bath or heat block.
- Termination: Add EDTA to 10 mM or heat at 80°C for 10 minutes.
- Analysis: Run 5 μ L on a 2% agarose gel.

Self-Validating Check: Include a "No ATP" control. Since Helicase is strictly ATP-dependent, the "No ATP" lane must show zero amplification, confirming the mechanism is HDA and not background contamination.

Part 5: Troubleshooting & Optimization

Problem	Possible Cause	Solution
Low Ligation Efficiency	ATP degradation	ATP hydrolyzes to ADP/AMP upon freeze-thaw. Aliquot ATP Dimagnesium stock into single-use tubes.
Inhibition of Downstream PCR	Excess	If using ligation product directly in PCR, the extra Mg from ATP Dimagnesium may alter Taq fidelity. Dilute ligation mix 1:10 before PCR.
No Amplification (HDA)	ATP Depletion	Helicases consume ATP rapidly. For long reactions (>1 hr), add an ATP regeneration system (Creatine Kinase + Phosphocreatine).
Precipitate in Buffer	Mg-Phosphate formation	Do not mix ATP Dimagnesium directly with high-phosphate buffers. Add it last to the master mix.

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